

Application Notes and Protocols for N-Benzoylcytidine in Nucleic Acid Metabolism Research

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Compound of Interest

Compound Name: *N-Benzoylcytidine*

Cat. No.: *B016512*

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Introduction

N-Benzoylcytidine is a chemically modified analog of the nucleoside cytidine, characterized by the presence of a benzoyl group attached to the exocyclic amine (N4) of the cytosine base. This modification provides steric hindrance and alters the molecule's electronic properties, making it a valuable tool for investigating various aspects of nucleic acid metabolism. Its applications range from serving as a substrate for key enzymes in nucleotide salvage pathways to being an essential building block in the chemical synthesis of modified oligonucleotides. These notes provide detailed protocols and data for the utilization of **N-Benzoylcytidine** in biochemical assays relevant to nucleic acid metabolism.

Applications of N-Benzoylcytidine

N-Benzoylcytidine has several key applications in the field of nucleic acid research:

- **Substrate for Kinase Assays:** It is a known substrate for uridine-cytidine kinase 1 (UCK1) and uridine-cytidine kinase 2 (UCK2), enzymes that catalyze the first step in the pyrimidine salvage pathway.^{[1][2][3]} This property allows for the development of assays to screen for inhibitors of these enzymes, which are potential targets for antiviral and anticancer therapies.

- **Building Block for RNA Synthesis:** In solid-phase RNA synthesis, the benzoyl group serves as a protecting group for the exocyclic amine of cytidine. This prevents unwanted side reactions during the automated synthesis process.[4]
- **Investigating Enzyme Specificity:** As a modified nucleoside, **N-Benzoylcytidine** can be used to probe the substrate specificity of various enzymes involved in nucleic acid metabolism, such as polymerases and deaminases.
- **Development of Antiviral and Anticancer Agents:** Modified nucleosides are a cornerstone of antiviral and anticancer drug development. The unique structure of **N-Benzoylcytidine** allows researchers to explore its potential in developing novel therapeutic agents.

Biochemical and Physical Properties of N-Benzoylcytidine

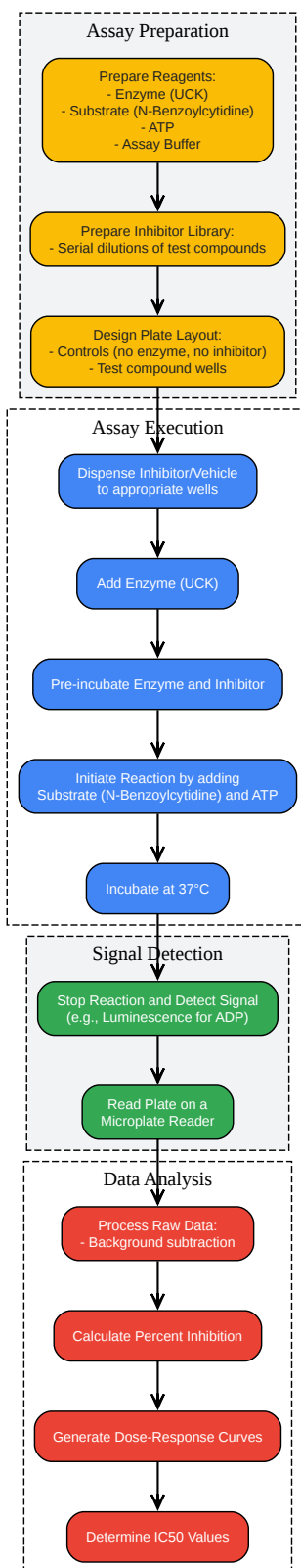
A summary of the key quantitative data and physical properties of **N-Benzoylcytidine** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₇ N ₃ O ₆	[5]
Molecular Weight	347.32 g/mol	
CAS Number	13089-48-0	
Appearance	White to off-white crystalline powder	
Melting Point	230-234 °C (decomposes)	
Solubility	Soluble in DMSO, Methanol, and 1N NaOH	
Storage Temperature	2-8°C	
Purity (typical)	≥99% (HPLC)	

Pyrimidine Salvage Pathway

The diagram below illustrates the pyrimidine salvage pathway, a key metabolic route for the synthesis of nucleotide building blocks from the degradation products of DNA and RNA. **N-Benzoylcytidine**, as a cytidine analog, is phosphorylated by Uridine-Cytidine Kinase (UCK) in the initial step of this pathway.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com